

Personal protective equipment for handling Stearic acid-1-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stearic acid-1-13C

Cat. No.: B013888

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Essential Safety and Handling Guide for Stearic Acid-1-13C

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Stearic acid-1-13C**, a stable isotope-labeled compound. The following procedures are designed to ensure a safe laboratory environment and proper material management.

Immediate Safety Information: Understanding the Hazards

Stearic acid-1-13C is a non-radioactive, stable isotope-labeled version of stearic acid.^[1] The primary hazards associated with this compound are dictated by the chemical properties of the stearic acid molecule itself, not the isotopic label.^[1] Stearic acid is classified as a skin irritant and may cause eye, skin, and respiratory tract irritation.^{[2][3]} It is a combustible solid, and fine dust dispersed in air may form an explosive mixture.^{[3][4]}

Key Safety Data at a Glance

For quick reference, the following tables summarize the essential physical, chemical, and safety data for **Stearic acid-1-13C**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Name	Stearic acid-1-13C	LGC Standards
Synonyms	Octadecanoic-1-13C acid, C18:0-13C	Cayman Chemical[2]
CAS Number	85541-42-0	Cayman Chemical[2]
Molecular Formula	$^{13}\text{CC}_{17}\text{H}_{36}\text{O}_2$	LGC Standards
Molecular Weight	285.47 g/mol	LGC Standards
Appearance	White solid	USCG, 1999[5]
Melting Point	67 - 69 °C / 152.6 - 156.2 °F	Fisher Scientific[4]
Boiling Point	361 °C / 681.8 °F @ 760 mmHg	Fisher Scientific[4]
Flash Point	196 °C / 384.8 °F	Fisher Scientific[4]
Solubility	Practically insoluble in water; soluble in alcohol, ether, chloroform.[5][6]	Multiple Sources
Storage	Store in a cool, dry, well-ventilated area.[3]	Fisher Scientific

Table 2: Occupational Exposure Limits for Stearic Acid

Organization	Limit	Notes
ACGIH TLV	10 mg/m ³ (TWA)	For stearates, as total dust. Does not include stearates of toxic metals.[7]
NIOSH REL	10 mg/m ³ (TWA)	For total dust.
OSHA PEL	15 mg/m ³ (TWA)	For total dust.

Operational Plan: From Receipt to Experiment

A systematic approach to handling **Stearic acid-1-13C** is crucial for safety and maintaining sample integrity.

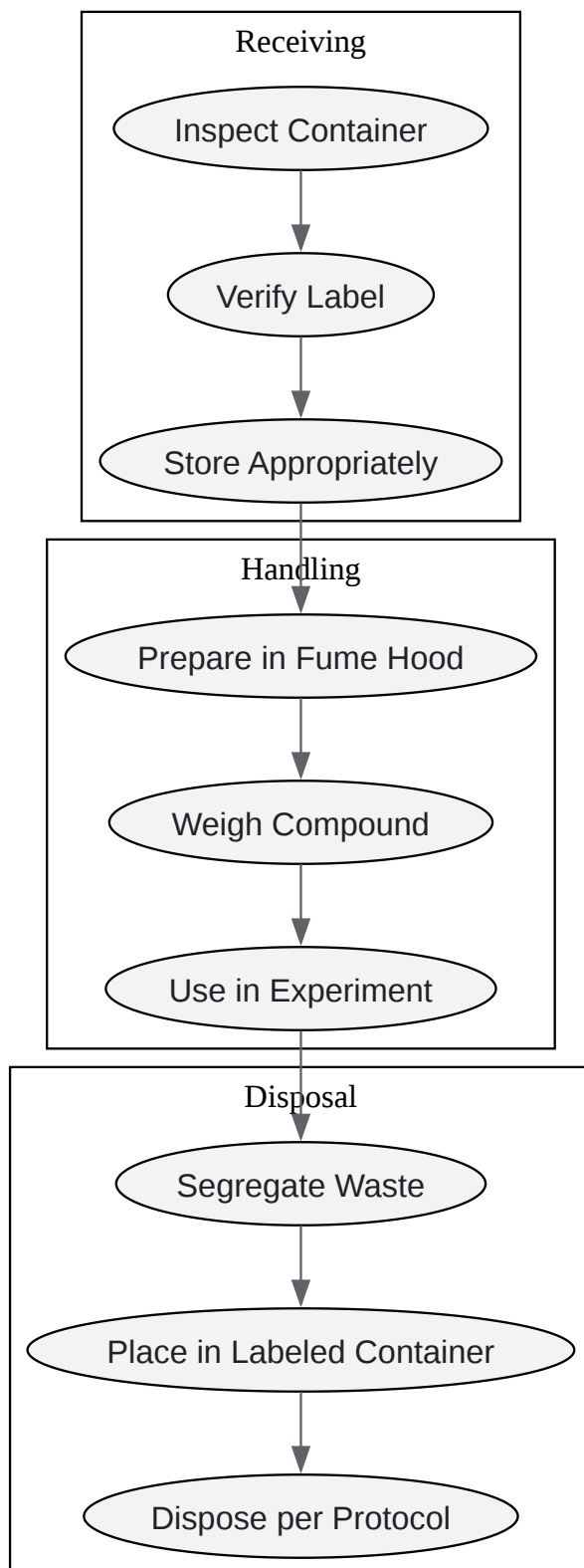
Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and any relevant hazard warnings.
- **Storage:** Store the container in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, open flames, and strong oxidizing agents.[\[3\]](#)[\[8\]](#)

Handling and Use

- **Engineering Controls:**
 - **Fume Hood:** When weighing or transferring powdered **Stearic acid-1-13C**, perform these actions in a certified chemical fume hood or a balance enclosure to minimize dust formation and inhalation risk.[\[1\]](#)
 - **Ventilation:** Ensure adequate general laboratory ventilation.[\[8\]](#)
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.[\[5\]](#)
 - **Hand Protection:** Wear nitrile gloves, as they provide a good barrier for handling fatty or oily substances.[\[9\]](#) Avoid latex gloves.[\[9\]](#)
 - **Skin and Body Protection:** A lab coat or other protective clothing is required to prevent skin contact.[\[3\]](#)
 - **Respiratory Protection:** If dust is generated and engineering controls are not sufficient, use a NIOSH-approved respirator.[\[3\]](#)[\[4\]](#)
- **Hygiene Practices:**

- Wash hands thoroughly after handling the compound.[2]
- Do not eat, drink, or smoke in the laboratory.



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Caption: Workflow for Safe Handling of **Stearic acid-1-13C**.

Disposal Plan: Managing Waste Safely and Responsibly

As **Stearic acid-1-13C** is not considered a hazardous waste, its disposal should follow institutional and local regulations for non-hazardous chemical waste.

Step-by-Step Disposal Procedure

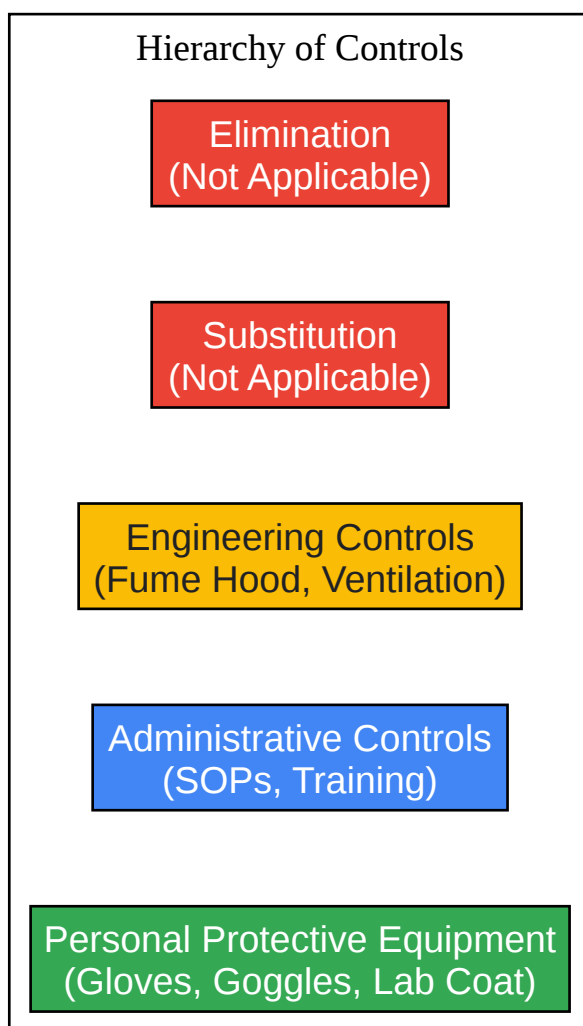
- Segregation:
 - Solid Waste: Collect unused **Stearic acid-1-13C** and any grossly contaminated materials (e.g., weigh boats, contaminated paper towels) in a designated, sealed, and clearly labeled waste container.
 - Liquid Waste: If dissolved in a solvent, the disposal method will be dictated by the hazards of the solvent. If the solvent is non-hazardous and permissible for drain disposal by local regulations, it may be poured down the sink with copious amounts of water. Otherwise, it must be collected as hazardous chemical waste.
 - Sharps: Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a puncture-resistant sharps container.
- Containerization:
 - Use a sturdy, leak-proof container for solid waste.
 - Label the container clearly as "Non-hazardous Waste: **Stearic acid-1-13C**". Include the date and the name of the researcher.
- Final Disposal:
 - Solid Waste: Dispose of the sealed container in the regular laboratory trash destined for a sanitary landfill, in accordance with institutional guidelines. Do not leave chemical waste in

laboratory trash cans that are handled by custodial staff; take it directly to the designated dumpster.[1]

- Empty Containers: The original product container should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once clean and dry, deface the label and dispose of the container in the regular trash or recycling.

Hierarchy of Safety Controls

To ensure maximum protection, a hierarchical approach to safety is recommended, prioritizing engineering controls over personal protective equipment.



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Caption: Hierarchy of Safety Controls for Chemical Handling.

By adhering to these guidelines, researchers can safely handle **Stearic acid-1-13C**, minimizing risks and ensuring a secure laboratory environment. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) before working with any chemical.

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References

- 1. sfasu.edu [sfasu.edu]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 3. elementalmicroanalysis.com [elementalmicroanalysis.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. Stearic Acid | C18H36O2 | CID 5281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Stearic acid | 57-11-4 [chemicalbook.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 9. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Stearic acid-1-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013888#personal-protective-equipment-for-handling-stearic-acid-1-13c]

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